

Validating the Efficacy of Substance K (Neurokinin A) Against Controls: A Comparative Guide

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Compound of Interest

Compound Name: Substance K

Cat. No.: B10781119

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This guide provides an objective comparison of the biological efficacy of **Substance K**, also known as Neurokinin A (NKA), against relevant controls. The information is based on preclinical data and studies of its receptor antagonists.

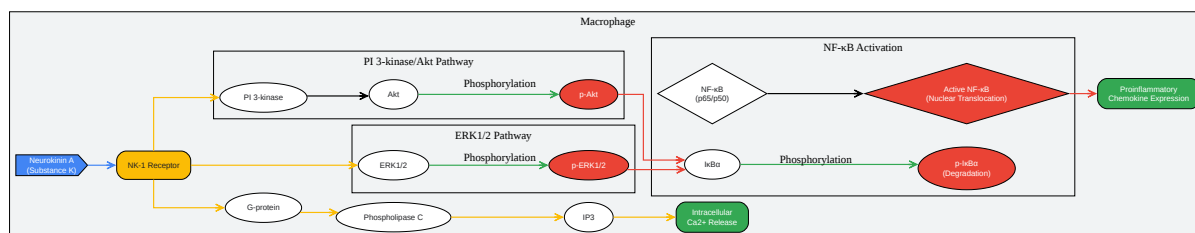
Introduction to Substance K (Neurokinin A)

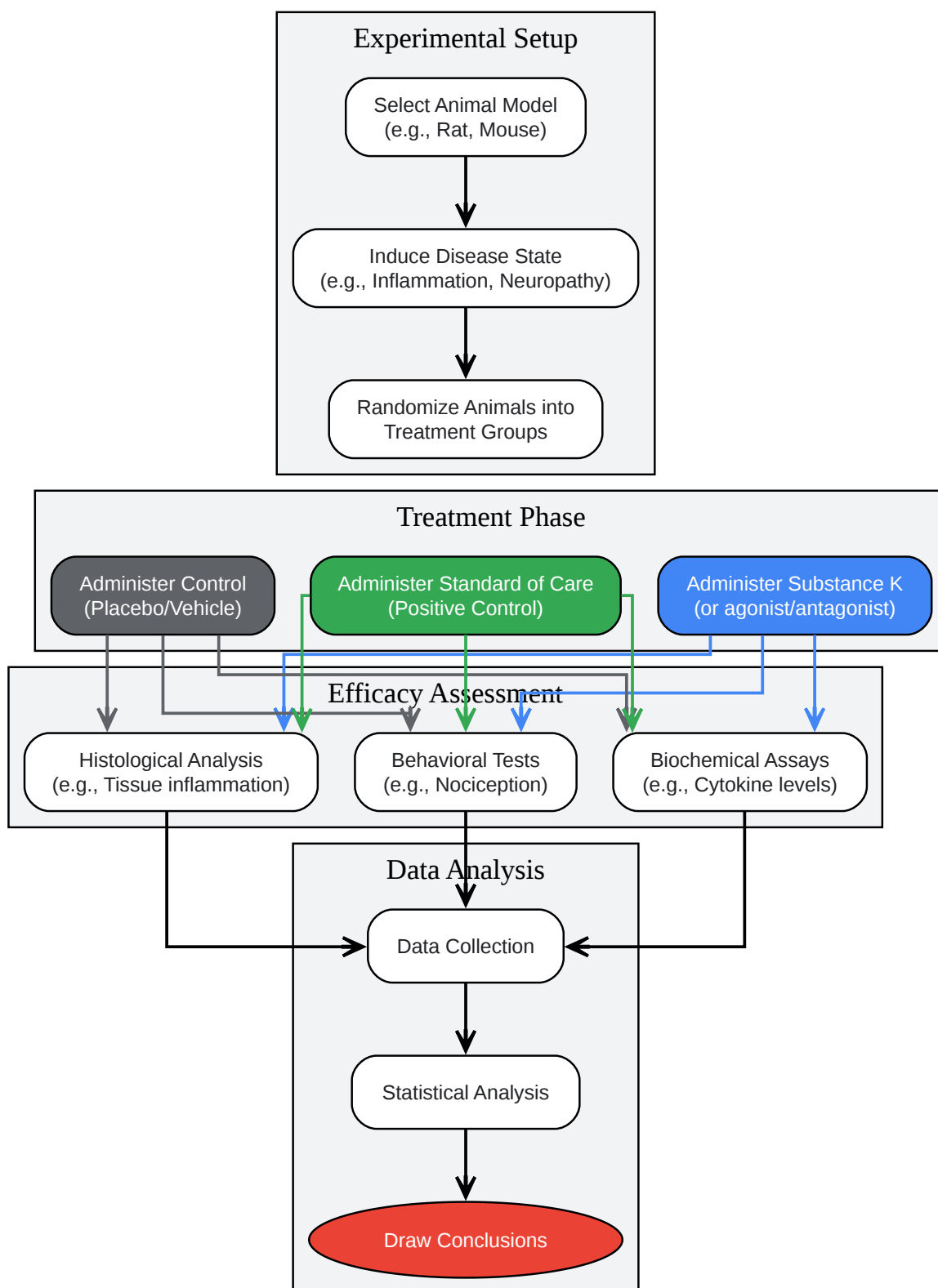
Substance K (Neurokinin A) is a peptide neurotransmitter belonging to the tachykinin family.^[1]^[2]^[3] It is produced from the pre-protachykinin gene, the same gene that produces Substance P.^[1] NKA exerts its biological effects primarily through the G-protein coupled neurokinin-2 (NK-2) receptor, although it can also interact with the neurokinin-1 (NK-1) receptor.^[1]^[4]^[5]^[6] It is widely distributed in the central and peripheral nervous systems and is involved in a variety of physiological and pathological processes, including inflammation, pain, and smooth muscle contraction.^[1]^[7]

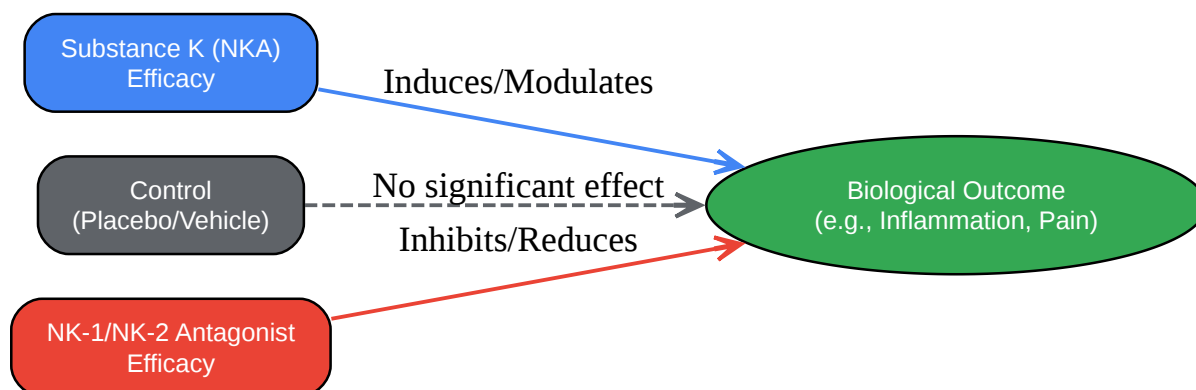
Mechanism of Action and Signaling Pathway

Neurokinin A's biological functions are primarily mediated by the NK-2 receptor.[3][4] However, in certain cells, such as murine macrophages where the NK-2 receptor is not detectable, NKA can induce the upregulation of and signal through the NK-1 receptor.[4][5] This signaling leads to the activation of the transcription factor NF- κ B and subsequent expression of proinflammatory chemokines.[4][5] The activation of NF- κ B by NKA involves at least two key signaling pathways: ERK1/2 and PI 3-kinase/Akt.[4][5]

Below is a diagram illustrating the signaling pathway of Neurokinin A leading to NF- κ B activation in murine macrophages.







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